

physical and chemical properties of Squamocin G

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Compound of Interest

Compound Name: Squamocin G

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Squamocin G: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Squamocin G, a member of the annonaceous acetogenins, is a bioactive compound isolated from various species of the Annonaceae family. It has garnered significant attention in the scientific community for its potent cytotoxic and antitumor activities. This technical guide provides an in-depth overview of the physical and chemical properties of **Squamocin G**, detailed experimental protocols for its isolation and characterization, and an exploration of its mechanism of action, including relevant signaling pathways. All quantitative data are presented in structured tables for ease of reference, and key experimental workflows and signaling pathways are visualized using diagrams.

Physical and Chemical Properties

Squamocin G is a C37 fatty acid derivative characterized by a bis-tetrahydrofuran (THF) ring system and a terminal γ -lactone. Its complex structure contributes to its biological activity and also presents challenges in its synthesis and characterization. The key physical and chemical properties of **Squamocin G** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₃₇ H ₆₆ O ₇	[1]
Molecular Weight	622.9 g/mol	[1]
IUPAC Name	(2S)-4-[(2R,13R)-2,13-dihydroxy-13-[(5R)-5-[(2R,5R)-5-[(1S)-1-hydroxyundecyl]oxolan-2-yl]oxolan-2-yl]tridecyl]-2-methyl-2H-furan-5-one	[1]
CAS Number	123123-32-0	[1]
Appearance	Solid powder	[2]
Solubility	Soluble in DMSO and methanol.[2][3] Poorly soluble in water.[4][5]	
Storage Condition	Dry, dark, and at 0 - 4 °C for short term (days to weeks) or -20 °C for long term (months to years).	[2]

Spectroscopic Data

The structural elucidation of **Squamocin G** has been accomplished through various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Infrared (IR) and Raman Spectroscopy

The FT-IR and FT-Raman spectra of squamocin (a closely related acetogenin) have been experimentally determined and analyzed using DFT calculations.[6][7] Key vibrational bands are indicative of its functional groups, such as the hydroxyl (-OH), carbonyl (C=O) of the lactone ring, and the C-O-C stretching of the THF rings.

UV-Visible Spectroscopy

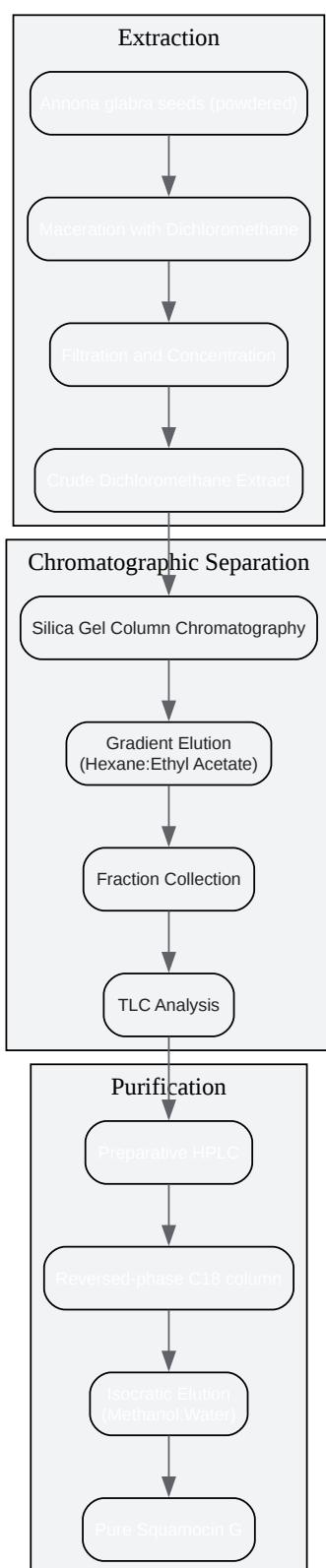
The UV-visible spectrum of squamocin in methanol shows weak absorption, which is characteristic of the lactone moiety.[\[6\]](#)[\[8\]](#)

Experimental Protocols

Isolation and Purification of Squamocin G

Squamocin G is naturally found in the seeds of Annonaceae species like *Annona glabra*.[\[9\]](#)[\[10\]](#)

The following is a general protocol for its isolation and purification, based on published methods.[\[8\]](#)[\[10\]](#)



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Figure 1: General workflow for the isolation and purification of **Squamocin G**.

Methodology:

- **Extraction:** Powdered seeds of *Annona glabra* are macerated with dichloromethane (DCM) at room temperature. The mixture is then filtered, and the solvent is evaporated under reduced pressure to yield the crude DCM extract.[\[9\]](#)
- **Column Chromatography:** The crude extract is subjected to silica gel column chromatography. The column is eluted with a gradient of hexane and ethyl acetate. Fractions are collected and monitored by thin-layer chromatography (TLC).[\[8\]](#)
- **Preparative HPLC:** Fractions containing **Squamocin G** are pooled and further purified by preparative high-performance liquid chromatography (HPLC) on a reversed-phase C18 column using a methanol-water mixture as the mobile phase to yield pure **Squamocin G**.[\[8\]](#)
[\[9\]](#)

Spectroscopic Characterization

Methodology:

- **FT-IR and FT-Raman:** Spectra are recorded in the solid state.[\[6\]](#)
- **UV-Visible:** The spectrum is recorded in methanol using a quartz cuvette.[\[6\]](#)
- **NMR:** ^1H and ^{13}C NMR spectra are typically recorded in deuterated chloroform (CDCl_3) or deuterated methanol (CD_3OD).
- **Mass Spectrometry:** High-resolution mass spectrometry (HRMS) is used to determine the exact mass and molecular formula.

Biological Activity and Mechanism of Action

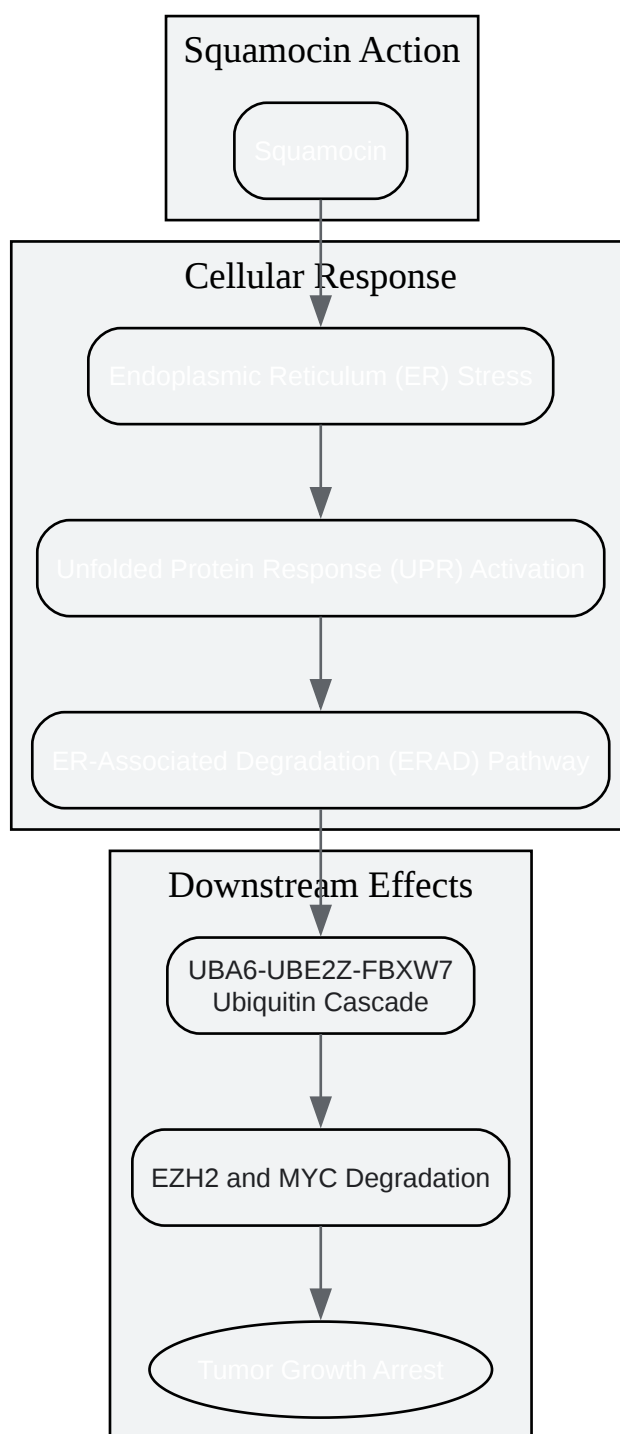
Squamocin G exhibits a range of biological activities, with its cytotoxic and antitumor properties being the most extensively studied.[\[4\]](#)[\[9\]](#)

Cytotoxicity

Squamocin G displays potent cytotoxicity against various cancer cell lines.[\[4\]](#) Its mechanism of action is multifaceted, involving the induction of apoptosis and cell cycle arrest.[\[4\]](#)

Signaling Pathways

Recent studies have begun to unravel the specific molecular targets and signaling pathways modulated by squamocin. One key mechanism involves the induction of endoplasmic reticulum (ER) stress.[\[11\]](#)



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